

# Safe Disposal of 2-Bromofuran-3-carboxylic Acid: A Procedural Guide

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## Compound of Interest

Compound Name: 2-Bromofuran-3-carboxylic acid

Cat. No.: B178119

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For researchers, scientists, and drug development professionals, the proper management and disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. This guide provides a comprehensive, step-by-step procedure for the safe disposal of **2-Bromofuran-3-carboxylic acid** (CAS No. 197846-05-2), ensuring compliance with general hazardous waste regulations and promoting a secure laboratory environment.

## Immediate Safety and Hazard Profile

**2-Bromofuran-3-carboxylic acid** is a combustible solid that poses several health risks.[\[1\]](#)[\[2\]](#) It is crucial to handle this compound with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated area or under a fume hood.

Hazard Classifications:

- Causes skin irritation (H315)[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Causes serious eye irritation (H319)[\[1\]](#)[\[2\]](#)[\[3\]](#)
- May cause respiratory irritation (H335)[\[1\]](#)[\[2\]](#)[\[3\]](#)

In case of exposure, follow these first aid measures:

- Skin Contact: Immediately wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical attention.[\[4\]](#)

- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[4][5] If eye irritation persists, get medical advice/attention.[4]
- Inhalation: Move the person to fresh air and keep them comfortable for breathing.[4][5] Call a poison center or doctor if you feel unwell.[6]
- Ingestion: Rinse mouth. Do NOT induce vomiting. Seek immediate medical attention.[7]

## Quantitative Data Summary

For quick reference, the key properties of **2-Bromofuran-3-carboxylic acid** are summarized in the table below.

Property	Value
CAS Number	197846-05-2[1][2]
Molecular Formula	C <sub>5</sub> H <sub>3</sub> BrO <sub>3</sub> [1][2]
Molecular Weight	190.98 g/mol [1][2]
Appearance	Solid[1][2]
Melting Point	160-163 °C[1][2]
Storage Temperature	2-8°C[1][2]
Hazard Statements	H315, H319, H335[1][2]
Storage Class	11 - Combustible Solids[1][2]

## Disposal Protocol: A Step-by-Step Guide

The disposal of **2-Bromofuran-3-carboxylic acid** must be handled as hazardous waste. Improper disposal, such as discarding it in the regular trash or down the drain, can lead to environmental contamination and potential legal ramifications.

### Step 1: Waste Identification and Segregation

- All materials contaminated with **2-Bromofuran-3-carboxylic acid**, including the pure chemical, reaction byproducts, contaminated labware (e.g., filter paper, weighing boats), and used PPE, must be treated as hazardous waste.
- As a brominated organic compound, this waste should be segregated as halogenated organic waste.<sup>[8]</sup>
- Do not mix this waste with other waste streams, especially incompatible materials like strong oxidizing agents, strong acids, or strong bases, unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.<sup>[6][9]</sup>

### Step 2: Waste Collection and Container Management

- Collect waste in a designated, chemically compatible, and properly labeled hazardous waste container. The container should have a tightly fitting cap to prevent leaks or the release of vapors.<sup>[9][10]</sup>
- The label on the waste container must clearly identify the contents, including the full chemical name "**2-Bromofuran-3-carboxylic acid**" and its approximate concentration.<sup>[9]</sup> The label should also include relevant hazard pictograms.
- Store the waste container in a designated satellite accumulation area. This area should be a well-ventilated, cool, and dry location, away from incompatible materials.<sup>[10]</sup>

### Step 3: Spill Management

In the event of a spill:

- Evacuate the immediate area and ensure proper ventilation.
- Wear appropriate PPE, including respiratory protection if necessary.
- Contain the spill using an inert absorbent material like sand, earth, or vermiculite.<sup>[4]</sup>
- Carefully sweep or scoop up the absorbed material and place it in a sealed, labeled container for disposal as hazardous waste.<sup>[6][11]</sup>

- Clean the spill area thoroughly with a suitable solvent, and collect the cleaning materials as hazardous waste.
- Decontaminate and launder all protective clothing and equipment before reuse.[\[4\]](#)

#### Step 4: Disposal of Empty Containers

- Empty containers that held **2-Bromofuran-3-carboxylic acid** must be decontaminated before being disposed of as non-hazardous waste.
- Triple-rinse the container with a suitable solvent that can dissolve the chemical.[\[12\]](#)
- Collect the rinsate (the solvent used for rinsing) as hazardous waste and add it to your halogenated organic waste container.[\[12\]](#)
- After triple-rinsing, the container can typically be disposed of as regular laboratory glass or plastic, but always check with your institution's EHS guidelines.[\[12\]](#)

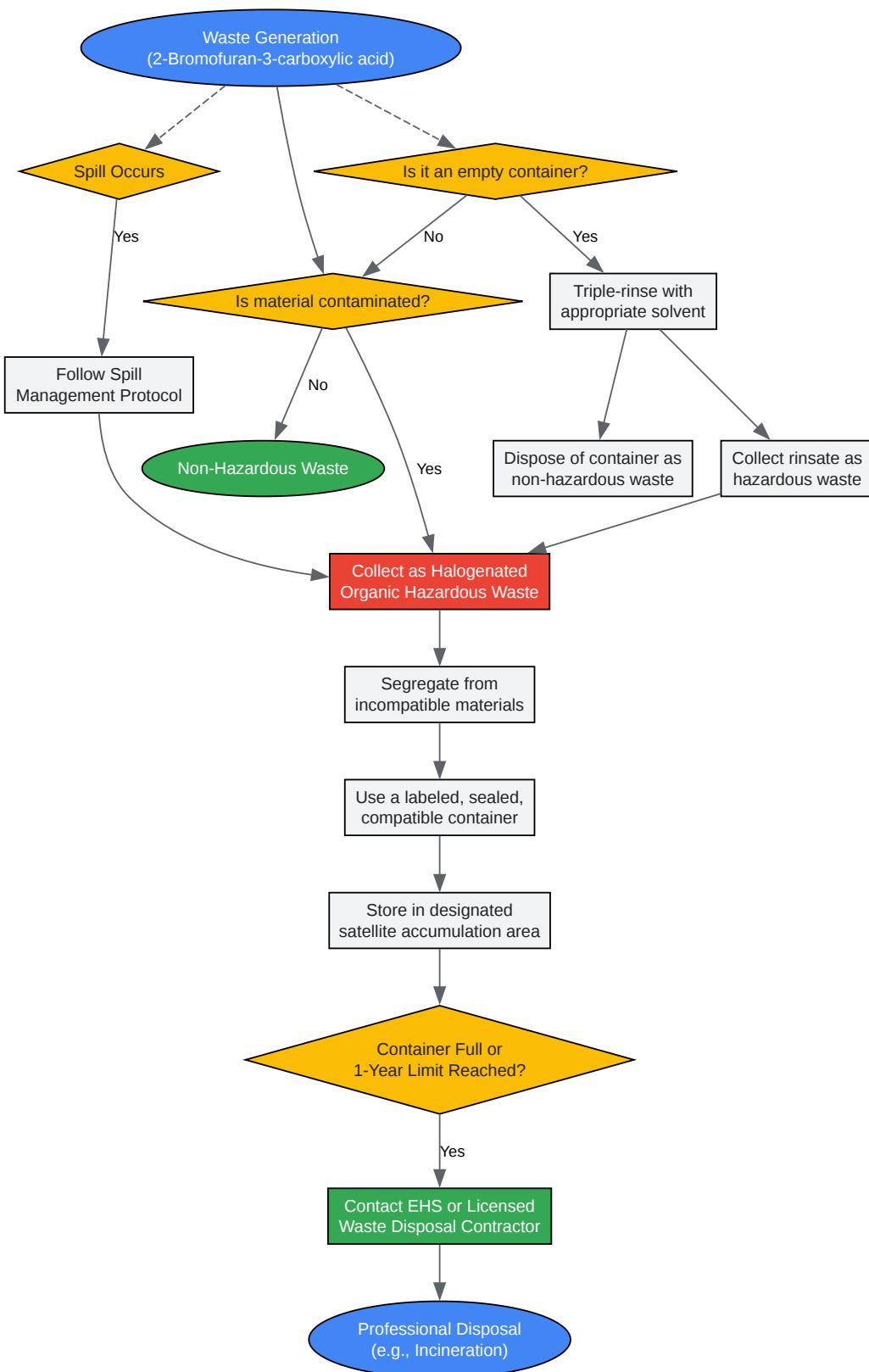
#### Step 5: Arranging for Final Disposal

- Once the waste container is full, or if the waste has been accumulated for a year, it must be disposed of.[\[12\]](#)
- Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to schedule a pickup.[\[10\]](#)
- Provide them with accurate and detailed information about the waste stream.

The final disposal method for halogenated organic waste is typically high-temperature incineration at a licensed hazardous waste facility.[\[8\]](#)[\[13\]](#)

## Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **2-Bromofuran-3-carboxylic acid**.



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Caption: Disposal workflow for **2-Bromofuran-3-carboxylic acid**.

Disclaimer: This guide is intended for informational purposes and is based on general principles of hazardous waste management. Always consult your institution's specific Environmental Health and Safety (EHS) guidelines and comply with all local, state, and federal regulations.

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